

Toxicological Profile of Dioxopromethazine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dioxopromethazine hydrochloride*

Cat. No.: *B7819081*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for professional medical advice, diagnosis, or treatment.

Executive Summary

Dioxopromethazine hydrochloride is a phenothiazine derivative and a metabolite of the first-generation antihistamine, promethazine. This technical guide provides a comprehensive overview of the available toxicological data for **Dioxopromethazine hydrochloride**. Due to a scarcity of direct toxicological studies on this specific compound, this report also incorporates data from its parent compound, promethazine, to provide a more complete, albeit inferred, profile. The primary mechanism of action for **Dioxopromethazine hydrochloride** involves the antagonism of histamine H1, dopamine D2, and muscarinic acetylcholine receptors. While specific quantitative toxicity data such as LD50 and NOAEL values for **Dioxopromethazine hydrochloride** are not readily available in published literature, safety data sheets classify it as harmful if swallowed and toxic to aquatic life. This guide outlines standardized experimental protocols based on OECD guidelines that would be appropriate for a thorough toxicological evaluation of this compound. The included diagrams illustrate the key signaling pathways affected by **Dioxopromethazine hydrochloride** and a general workflow for toxicological assessment. Further research is critically needed to establish a definitive toxicological profile for **Dioxopromethazine hydrochloride**.

Introduction

Dioxopromethazine hydrochloride is a phenothiazine compound, identified as a sulfone metabolite of promethazine.[1] Like its parent compound, it is expected to exhibit antihistaminic, sedative, and antiemetic properties.[1] Its therapeutic applications are primarily for the treatment of cough and expectoration.[2] Understanding the toxicological profile of **Dioxopromethazine hydrochloride** is crucial for its safe development and use. This guide synthesizes the current knowledge and identifies key data gaps.

Physicochemical Properties

A summary of the key physicochemical properties of **Dioxopromethazine hydrochloride** is presented in Table 1.

Table 1: Physicochemical Properties of **Dioxopromethazine Hydrochloride**

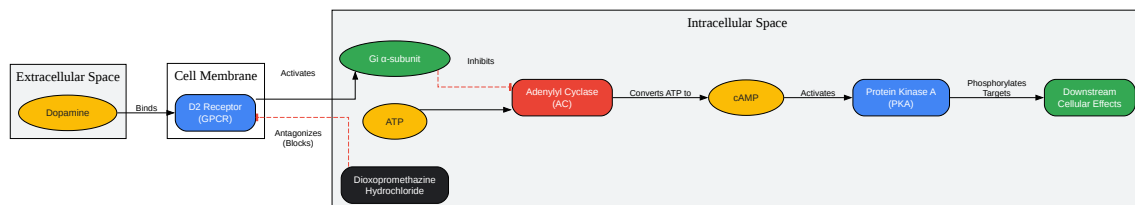
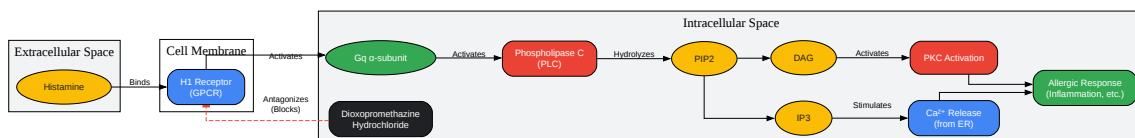
Property	Value	Reference(s)
CAS Number	13754-56-8	[3]
Molecular Formula	C ₁₇ H ₂₁ ClN ₂ O ₂ S	[4]
Molecular Weight	352.88 g/mol	[4]
Appearance	White to off-white powder	[5]
Melting Point	127-129°C	[1]
Solubility	Slightly soluble in Chloroform and Methanol (with heating)	[1]

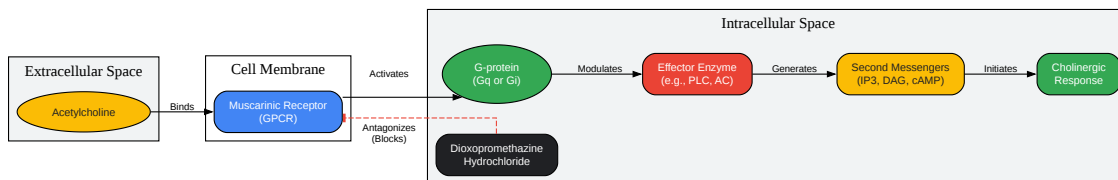
Pharmacodynamics and Mechanism of Action

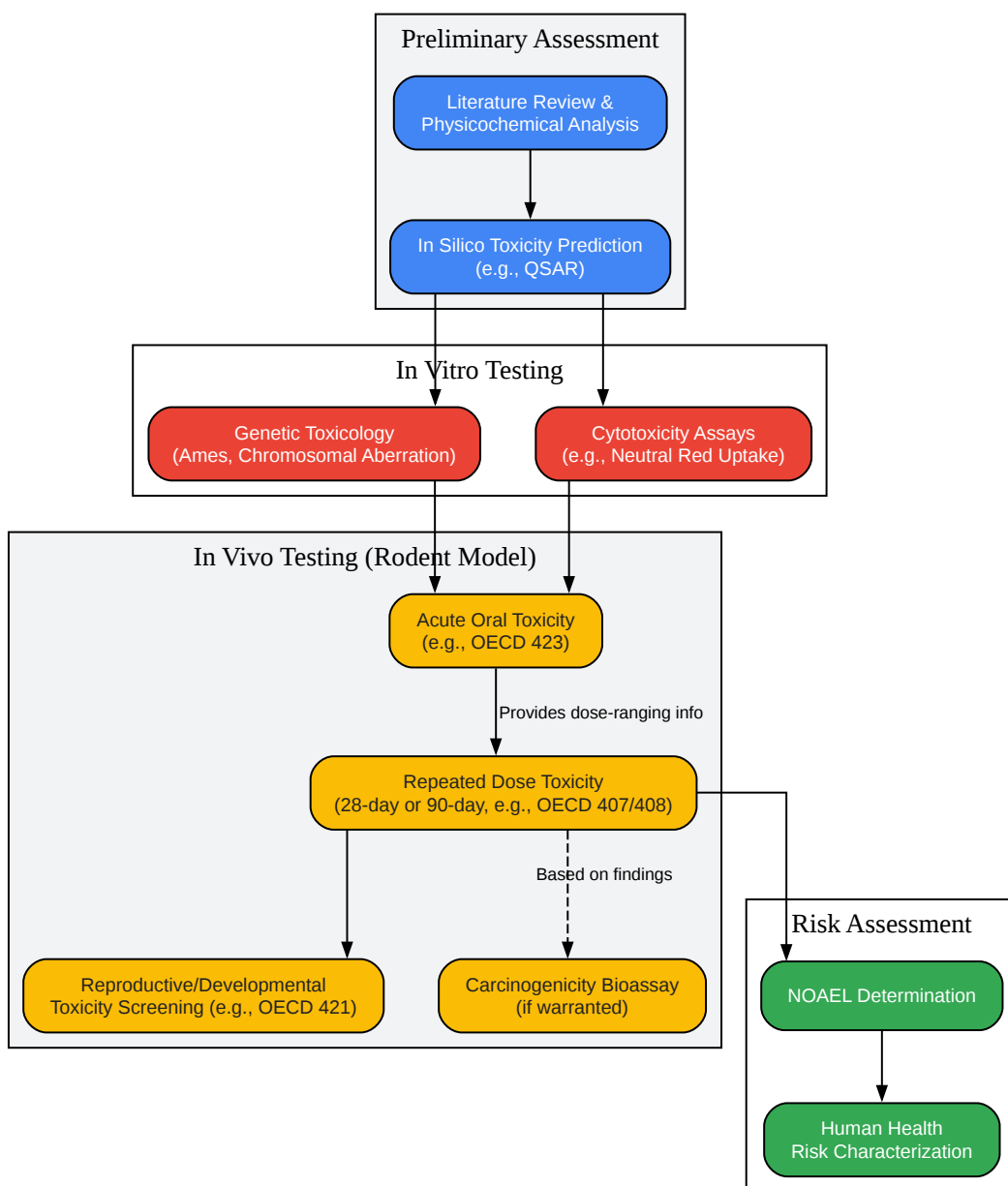
Dioxopromethazine hydrochloride's pharmacological and potential toxicological effects are primarily due to its interaction with several key receptor systems.[6][7]

Histamine H1 Receptor Antagonism

As an antihistamine, **Dioxopromethazine hydrochloride** competitively antagonizes histamine at H1 receptors.[8][9] This action is responsible for its anti-allergic effects.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. oecd.org [oecd.org]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 4. Reference Protocol Guidelines for Genetic-Toxicity Tests - Toxicity Testing - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. herzpharmaceuticals.com [herzpharmaceuticals.com]
- 6. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 7. What is the mechanism of Dioxopromethazine? [synapse.patsnap.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. biocompare.com [biocompare.com]
- To cite this document: BenchChem. [Toxicological Profile of Dioxopromethazine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7819081#toxicological-profile-of-dioxopromethazine-hydrochloride\]](https://www.benchchem.com/product/b7819081#toxicological-profile-of-dioxopromethazine-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com